

Metol safety data sheet and handling precautions

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Compound of Interest

Compound Name: Metol

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An In-Depth Technical Guide to the Safe Handling of Metol

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile and handling requirements of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data for **Metol** (p-Methylaminophenol sulfate), including its physicochemical properties, toxicological profile, and detailed handling precautions.

Physicochemical Properties of Metol

A foundational aspect of chemical safety is understanding the substance's physical and chemical characteristics. These properties influence its behavior under various conditions and are critical for designing safe storage and handling procedures.

Property	Value	Reference
Chemical Name	bis(4-hydroxy-N-methylanilinium) sulphate	[1]
Synonyms	4-(Methylamino)-phenol sulfate, Elon, Pictol, Genol	[2]
CAS Number	55-55-0	[3]
EC Number	200-237-1	[3]
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₆ S	[2]
Molecular Weight	344.39 g/mol	[4]
Appearance	White to faintly beige crystalline solid/powder	[5][6]
Melting Point	260 °C (decomposes)	[7]
Solubility	Soluble in water. Partially soluble in cold water.	[5][8]
Density	0.69 g/cm ³ at 20 °C	[6]
Bulk Density	~660 kg/m ³	[6]
n-octanol/water partition coefficient (log value)	0.79 at 25 °C	[6]

Toxicological Data and GHS Classification

Metol is classified as a hazardous substance. Understanding its specific toxicological endpoints and GHS classification is essential for risk assessment and implementing appropriate safety measures.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category	Hazard Statement
Acute toxicity (Oral)	4	H302: Harmful if swallowed.[1] [3]
Skin sensitization	1	H317: May cause an allergic skin reaction.[1][3]
Specific target organ toxicity — repeated exposure	2	H373: May cause damage to organs through prolonged or repeated exposure.[1][3]
Hazardous to the aquatic environment, short-term (Acute)	1	H400: Very toxic to aquatic life.
Hazardous to the aquatic environment, long-term (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects.[1][3]

Toxicological Data

The following table summarizes the available acute toxicity data for **Metol**. It is important to note that data for all routes of exposure may not be available.

Endpoint	Value	Species	Route	Reference
LD50	565 mg/kg	Mouse	Oral	[6]
LD50 (Dermal)	No data available	-	-	[9]
LC50 (Inhalation)	No data available	-	-	[8]

Handling Precautions and Personal Protective Equipment (PPE)

Given the hazards associated with **Metol**, stringent handling precautions and the use of appropriate personal protective equipment are mandatory to minimize exposure and ensure a safe working environment.

Engineering Controls

- Work in a well-ventilated area.[\[9\]](#)
- Use a chemical fume hood, especially when handling powders to avoid dust formation.[\[10\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[11\]](#)

Personal Protective Equipment (PPE)

PPE Type	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield. [9]
Skin Protection	Wear protective gloves (e.g., nitrile rubber). Wear suitable protective clothing to prevent skin contact. [9]
Respiratory Protection	If dust is generated and engineering controls are not sufficient, wear a NIOSH-approved respirator. [4]

General Hygiene

- Do not eat, drink, or smoke when using this product.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[\[4\]](#)

Experimental Protocols for Key Toxicological Studies

The GHS classification of **Metol** is based on data from toxicological studies. The following are detailed methodologies for key experiments cited in the assessment of such chemicals.

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

This method is used to assess the acute toxic effects of a substance when administered orally.

1. Principle: Groups of animals of a single sex (typically female rats) are dosed in a stepwise procedure using a set of fixed doses (5, 50, 300, and 2000 mg/kg). The initial dose is selected based on a sighting study and is expected to produce some signs of toxicity without causing mortality. Subsequent dosing at higher or lower fixed doses depends on the observed toxicity.
[12]

2. Animal Selection and Preparation:

- Healthy, young adult rodents (rats are preferred) of a single sex are used. If females are used, they should be nulliparous and non-pregnant.[13]
- Animals are fasted prior to administration of the substance (e.g., overnight for rats).[13]

3. Administration of Substance:

- The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.[12]
- The volume administered should be kept as low as practical.

4. Observation:

- Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[14]
- A gross necropsy is performed on all animals at the end of the observation period.[13]

5. Data Analysis: The results are used to classify the substance for acute oral toxicity according to the GHS. This method avoids the use of death as an endpoint for a large number of animals.
[12]

Skin Sensitization - Local Lymph Node Assay (LLNA) (Based on OECD Guideline 429)

The LLNA is the preferred method for identifying chemicals that have the potential to cause skin sensitization.

1. Principle: The LLNA is based on the principle that sensitizers induce lymphocyte proliferation in the lymph nodes draining the site of application. This proliferation is proportional to the dose and potency of the allergen.^[15] A Stimulation Index (SI) of ≥ 3 is considered a positive result, indicating the substance is a skin sensitizer.^[16]

2. Animal Selection:

- Female CBA/J mice are typically used.^[17]

3. Administration of Substance:

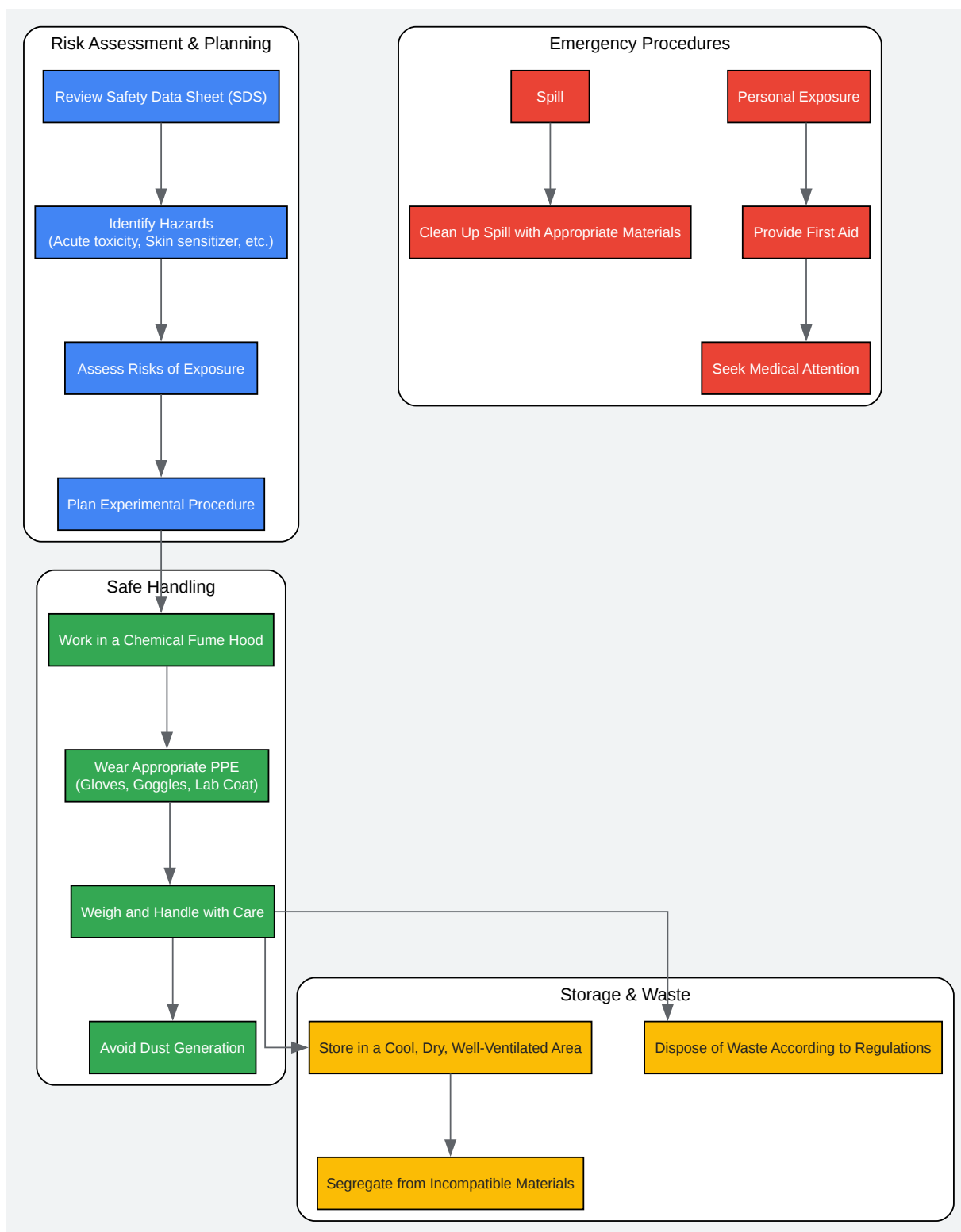
- The test substance is dissolved or suspended in a suitable vehicle and applied to the dorsal surface of both ears of the mice for three consecutive days.^[18]
- A minimum of three concentrations of the test substance, a negative control (vehicle only), and a positive control are used.^[17]

4. Measurement of Lymphocyte Proliferation:

- On day 6, a radiolabeled substance (e.g., ^3H -methyl thymidine) is injected intravenously.^[18]
- After a set period, the animals are euthanized, and the draining auricular lymph nodes are excised.^[18]
- The incorporation of the radiolabel is measured, and the Stimulation Index (SI) is calculated as the ratio of proliferation in the treated group to the proliferation in the vehicle control group.^[16]

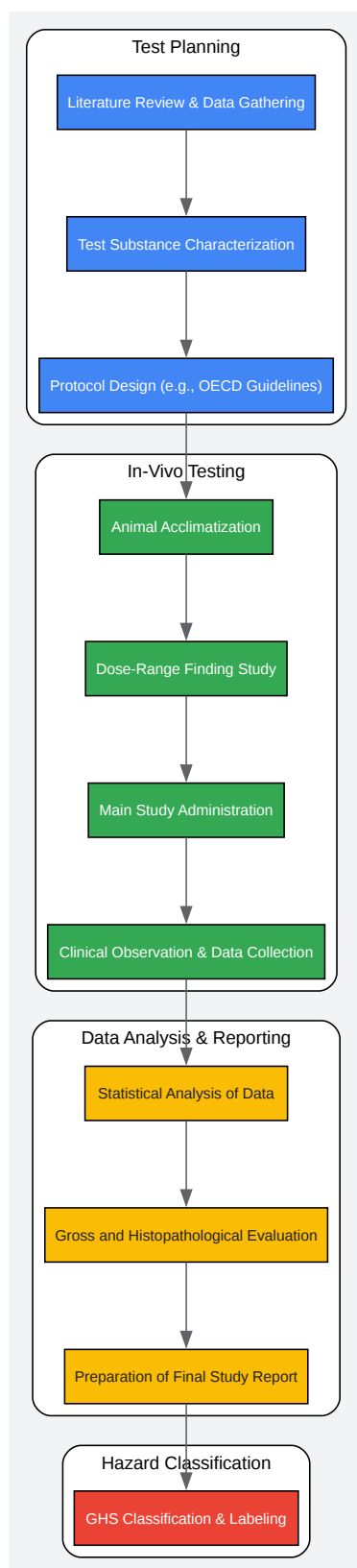
Visualized Workflows

The following diagrams illustrate key logical relationships and experimental workflows relevant to the safe handling and assessment of **Metol**.



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Caption: Workflow for the safe handling and emergency procedures for **Metol**.



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Caption: General workflow for toxicity and sensitization testing of a chemical substance.

Conclusion

Metol is a valuable chemical reagent that requires careful handling due to its hazardous properties, including acute oral toxicity, skin sensitization potential, and target organ toxicity upon repeated exposure. Adherence to the safety precautions, including the use of appropriate engineering controls and personal protective equipment, is crucial for minimizing risks in a laboratory or research setting. This guide provides a comprehensive summary of the available safety data and standard experimental protocols to aid researchers, scientists, and drug development professionals in the safe use of **Metol**.

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